

# Application Notes and Protocols: Diiron Nonacarbonyl as a Source of Fe(0)

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Diironnonacarbonyl

Cat. No.: B12055905

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Diiron nonacarbonyl,  $\text{Fe}_2(\text{CO})_9$ , is an orange, micaceous solid organometallic compound.<sup>[1]</sup> It serves as a significant reagent in organometallic chemistry and organic synthesis, primarily as a more reactive and safer source of zero-valent iron (Fe(0)) compared to the highly toxic and volatile iron pentacarbonyl ( $\text{Fe}(\text{CO})_5$ ).<sup>[1][2][3]</sup> Its non-volatile nature makes it easier to handle, although it is virtually insoluble in most common solvents.<sup>[1][2][4]</sup> This insolubility is often overcome by using slurries in solvents like tetrahydrofuran (THF) or by reaction with amines to form soluble anionic iron carbonyl species.<sup>[1][3]</sup> The thermal or chemical decomposition of diiron nonacarbonyl provides a convenient route to generate highly reactive Fe(0) species for various applications, including the synthesis of iron-containing nanoparticles and as a catalyst or precursor in numerous organic transformations.<sup>[3][5]</sup>

Key Properties of Diiron Nonacarbonyl:

Property	Value	Reference
Chemical Formula	$\text{Fe}_2(\text{CO})_9$	[1]
Molar Mass	363.78 g/mol	[1]
Appearance	Orange crystalline solid	[1][6]
Melting Point	Decomposes at 100 °C	[1][6]
Solubility	Virtually insoluble in all common solvents	[1][4]

## Core Applications

The utility of diiron nonacarbonyl as an Fe(0) source is demonstrated in its application in materials science for the synthesis of nanoparticles and in organic synthesis as a catalyst for various transformations.[5]

## Synthesis of Iron-Containing Nanoparticles

A prominent application of  $\text{Fe}_2(\text{CO})_9$  is in the synthesis of zero-valent iron (Fe(0)) nanoparticles.[5] These nanoparticles are of significant interest due to their magnetic and catalytic properties.[3][5] The thermal decomposition of diiron nonacarbonyl in high-boiling point solvents, often in the presence of stabilizing agents like dodecylamine (DDA), yields well-defined, monodisperse Fe(0) nanoparticles.[3][7] This method provides an alternative to the hazardous  $\text{Fe}(\text{CO})_5$  precursor, offering better control over reaction stoichiometry and enhanced safety.[3] Furthermore, this approach can be extended to synthesize heterometallic nanoparticles, such as FeCo and FePt, by co-decomposing  $\text{Fe}_2(\text{CO})_9$  with other metal carbonyl precursors like  $\text{Co}_2(\text{CO})_8$  or platinum acetylacetonate ( $\text{Pt}(\text{acac})_2$ ).[3][7]

Table 1: Synthesis of Iron-Containing Nanoparticles using  $\text{Fe}_2(\text{CO})_9$  as an Fe(0) Source

Nanoparticle Type	Co-precursor	Solvent / Stabilizer	Temperature (°C)	Particle Size (nm)	Reference
Fe(0)	None	1-Octadecene (ODE) / Dodecylamine (DDA)	180	Not specified	[7]
Fe <sub>1-x</sub> Co <sub>x</sub>	Co <sub>2</sub> (CO) <sub>8</sub>	ODE / DDA	200	Not specified	[7]
Fe <sub>1-x</sub> Pt <sub>x</sub>	Pt(acac) <sub>3</sub>	ODE / DDA	Not specified	Not specified	[3]

## Catalysis in Organic Synthesis

Diiron nonacarbonyl is a valuable precursor for generating catalytically active iron species for a range of organic transformations.[5] Upon mild heating or in a coordinating solvent like THF, it can dissociate to form reactive intermediates such as Fe(CO)<sub>4</sub>. [1][5]

- **Cycloaddition Reactions:** Fe<sub>2</sub>(CO)<sub>9</sub> is famously used in the Noyori [3+2] reaction for the synthesis of cyclopentadienones from dibromoketones.[1]
- **Deoxygenation Reactions:** Fe(0) generated from Fe<sub>2</sub>(CO)<sub>9</sub> can act as a potent reducing agent. While specific protocols using Fe<sub>2</sub>(CO)<sub>9</sub> are part of broader synthetic strategies, the principle relies on the ability of Fe(0) to facilitate the reductive cleavage of functional groups like benzoates, providing a metal-based alternative to traditional methods.[8][9]
- **Reductive Amination:** Fe(0) nanoparticles, which can be synthesized from Fe<sub>2</sub>(CO)<sub>9</sub>, are effective catalysts for reductive amination.[10][11] This reaction converts a carbonyl group (aldehyde or ketone) and an amine into a more substituted amine via an intermediate imine, which is then reduced.[10][12]
- **C-H Bond Activation:** Iron carbonyl complexes derived from diiron nonacarbonyl have been utilized in C-H activation reactions, offering a direct and atom-economical method for forming new carbon-carbon or carbon-heteroatom bonds.[5][13]
- **Hydrogenase Mimics:** Diiron nonacarbonyl is a key starting material for synthesizing diiron complexes that model the active sites of [FeFe]-hydrogenase enzymes.[5] This research is

crucial for developing catalysts for hydrogen production.[5]

## Experimental Protocols

### Protocol for Synthesis of Fe(0) Nanoparticles

This protocol describes the synthesis of zero-valent iron nanoparticles by the thermal decomposition of diiron nonacarbonyl.[7]

Materials:

- Diiron nonacarbonyl ( $\text{Fe}_2(\text{CO})_9$ )
- 1-Octadecene (ODE)
- Dodecylamine (DDA)
- Nitrogen gas (high purity)
- Standard air-free Schlenk line equipment
- Syringe pump

Procedure:

- Reaction Flask Setup: In a nitrogen-filled glovebox, charge a reaction flask with ODE (3 mL) and DDA (0.24 g, 1.3 mmol).
- Transfer the flask to an air-free Schlenk line under a nitrogen atmosphere and heat to 180 °C.
- Precursor Solution Preparation: In the glovebox, prepare the reaction solution by adding  $\text{Fe}_2(\text{CO})_9$  (0.02 g, 0.06 mmol), DDA (0.25 g, 1.3 mmol), and ODE (4 mL) to a separate vial.
- Heat the precursor solution to 70 °C with stirring until a clear orange-red solution is formed.
- Injection: Take up a 4 mL aliquot of the warm precursor solution into a syringe.

- Inject the solution into the hot reaction flask (maintained at 180 °C) at a slow, controlled rate of 33  $\mu\text{L}/\text{min}$  using a syringe pump.
- Aging and Isolation: After the injection is complete, allow the reaction to age at 180 °C for a desired period to control particle growth.
- Cool the reaction mixture to room temperature. The product can be isolated from the magnetic stir bar and resuspended in fresh, degassed octadecene for storage and characterization.

Caption: Experimental workflow for Fe(0) nanoparticle synthesis.

## General Protocol for Catalytic Reductive Amination

This protocol outlines a general procedure for the reductive amination of a ketone using an amine, catalyzed by Fe(0) nanoparticles generated in situ or pre-synthesized from  $\text{Fe}_2(\text{CO})_9$ .

Materials:

- Ketone or aldehyde
- Primary or secondary amine
- $\text{Fe}_2(\text{CO})_9$  (as Fe(0) source) or pre-synthesized Fe(0) nanoparticles
- Reducing agent (e.g.,  $\text{NaBH}_3\text{CN}$ , or  $\text{H}_2$  gas)[\[12\]](#)
- Anhydrous solvent (e.g., Methanol, THF)
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- To a dried reaction flask under an inert atmosphere, add the ketone/aldehyde (1.0 mmol), the amine (1.1 mmol), and the anhydrous solvent (5 mL).
- Add the Fe(0) catalyst. This can be pre-synthesized Fe(0) nanoparticles or a catalytic amount of  $\text{Fe}_2(\text{CO})_9$  which will form the active species under reaction conditions.

- Add the reducing agent. If using a hydride reagent like  $\text{NaBH}_3\text{CN}$ , add it portion-wise while monitoring the reaction. If using  $\text{H}_2$ , pressurize the vessel with hydrogen gas (typically 1-10 atm).
- Stir the reaction mixture at room temperature or with gentle heating (e.g., 40-60 °C) until the starting material is consumed (monitor by TLC or GC-MS).
- Upon completion, quench the reaction carefully with water or a mild acid.
- Extract the product with an appropriate organic solvent (e.g., ethyl acetate).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to obtain the desired substituted amine.

Caption: Catalytic cycle for Fe(0)-mediated reductive amination.

## Generation of Active Fe(0) Species

Diiron nonacarbonyl is more reactive than iron pentacarbonyl.[1] In solution, particularly in coordinating solvents like THF, it is proposed to be in equilibrium with  $\text{Fe}(\text{CO})_5$  and a highly reactive, coordinatively unsaturated  $\text{Fe}(\text{CO})_4(\text{THF})$  species.[1][5][14] This intermediate is central to its utility in synthesizing various organometallic complexes and initiating catalytic cycles.[5] Thermal decomposition provides a more direct route to metallic Fe(0), which is the basis for its use in nanoparticle synthesis.[5][7]

Caption: Pathways for generating active Fe(0) species from  $\text{Fe}_2(\text{CO})_9$ .

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Diiron nonacarbonyl - Wikipedia [en.wikipedia.org]

- 2. Diiron\_nonacarbonyl [chemeurope.com]
- 3. Non-volatile iron carbonyls as versatile precursors for the synthesis of iron-containing nanoparticles - Nanoscale (RSC Publishing) DOI:10.1039/C7NR01028A [pubs.rsc.org]
- 4. experimental chemistry - Why is Diiron nonacarbonyl so exceptional? - Chemistry Stack Exchange [chemistry.stackexchange.com]
- 5. Diironnonacarbonyl | 15321-51-4 | Benchchem [benchchem.com]
- 6. WebElements Periodic Table » Iron » diiron nonacarbonyl [winter.group.shef.ac.uk]
- 7. rsc.org [rsc.org]
- 8. Practical and General Alcohol Deoxygenation Protocol - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Reductive amination - Wikipedia [en.wikipedia.org]
- 11. researchgate.net [researchgate.net]
- 12. masterorganicchemistry.com [masterorganicchemistry.com]
- 13. Heterogeneous Iron-Based Catalysts for Organic Transformation Reactions: A Brief Overview - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Diiron nonacarbonyl - Wikiwand [wikiwand.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Diiron Nonacarbonyl as a Source of Fe(0)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12055905#diiron-nonacarbonyl-as-a-source-of-fe-0]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)